

ML266 solubility issues and solutions

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Compound of Interest

Compound Name: ML266

Cat. No.: B560467

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ML266 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **ML266**.

Frequently Asked Questions (FAQs)

Q1: What is **ML266** and what is its mechanism of action?

A1: **ML266** is a non-inhibitory chaperone for the enzyme glucocerebrosidase (GCase).^{[1][2]} In certain genetic disorders, such as Gaucher disease, mutations in the GBA1 gene lead to misfolded and unstable GCase. This misfolded enzyme is often retained in the endoplasmic reticulum (ER) and targeted for degradation, preventing it from reaching the lysosome to perform its function. **ML266** binds to the mutant GCase, stabilizing its structure and facilitating its proper folding and trafficking from the ER to the lysosome. Once in the lysosome, **ML266** dissociates, allowing the restored GCase to hydrolyze its substrate, glucosylceramide, into glucose and ceramide.^{[1][3][4]}

Q2: What is the recommended solvent for dissolving **ML266**?

A2: The recommended solvent for creating a stock solution of **ML266** is dimethyl sulfoxide (DMSO).^{[1][2]} It is highly soluble in DMSO, with concentrations up to 125 mg/mL (251.84 mM) being achievable.^{[1][2]}

Q3: My **ML266** is not dissolving properly in DMSO. What should I do?

A3: If you are experiencing difficulty dissolving **ML266** in DMSO, consider the following troubleshooting steps:

- Use fresh, high-quality DMSO: DMSO is hygroscopic, meaning it readily absorbs moisture from the air. Water contamination can significantly reduce the solubility of **ML266**. Always use newly opened or properly stored anhydrous DMSO.[1]
- Apply sonication: Use an ultrasonic bath to aid in the dissolution of the compound.[1][2]
- Gentle heating: Gently warming the solution can also help to increase solubility. Be cautious with the temperature to avoid degradation of the compound.
- Ensure correct concentration: Double-check your calculations to ensure you are not attempting to dissolve **ML266** beyond its solubility limit in the chosen volume of DMSO.

Q4: I observed precipitation when diluting my **ML266** DMSO stock solution into an aqueous buffer. How can I prevent this?

A4: Precipitation upon dilution into aqueous buffers is a common issue with hydrophobic compounds like **ML266**. Here are some solutions:

- Use a co-solvent system: For in vivo studies, a co-solvent system is often necessary. A common formulation is a mixture of DMSO, PEG300, Tween-80, and saline.[1]
- Optimize the final DMSO concentration: When preparing working solutions for in vitro assays, ensure the final concentration of DMSO in your aqueous buffer is as low as possible while still maintaining the solubility of **ML266**. High final concentrations of DMSO can be toxic to cells.
- Prepare fresh dilutions: It is best to prepare aqueous dilutions of **ML266** immediately before use to minimize the time for precipitation to occur.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
ML266 powder is difficult to dissolve in DMSO.	1. DMSO has absorbed water. 2. Compound is at a very high concentration. 3. Insufficient agitation.	1. Use fresh, anhydrous DMSO.[1] 2. Verify solubility limits and adjust concentration if necessary. 3. Use an ultrasonic bath to facilitate dissolution.[1][2]
Precipitation or phase separation occurs during preparation of working solution.	The aqueous buffer has a low tolerance for the organic solvent (DMSO).	1. For in vivo use, consider a co-solvent system such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1] 2. For in vitro use, minimize the final DMSO concentration in the aqueous buffer. 3. Prepare dilutions immediately before use.
Inconsistent experimental results.	1. Degradation of ML266 in stock solution. 2. Inaccurate concentration due to incomplete dissolution.	1. Store stock solutions at -20°C for up to 1 month or at -80°C for up to 6 months.[1] Avoid repeated freeze-thaw cycles. 2. Ensure complete dissolution of the compound when preparing the stock solution by visual inspection and the use of sonication if necessary.

Quantitative Data Summary

ML266 Solubility

Solvent	Concentration	Molarity	Notes
DMSO	125 mg/mL	251.84 mM	Ultrasonic assistance may be needed. Use of fresh, anhydrous DMSO is recommended.[1][2]

In Vivo Formulation Solubility

Solvent System	Solubility	Molarity
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL	≥ 4.19 mM
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL	≥ 4.19 mM

Experimental Protocols

Protocol 1: Preparation of a 10 mM **ML266** Stock Solution in DMSO

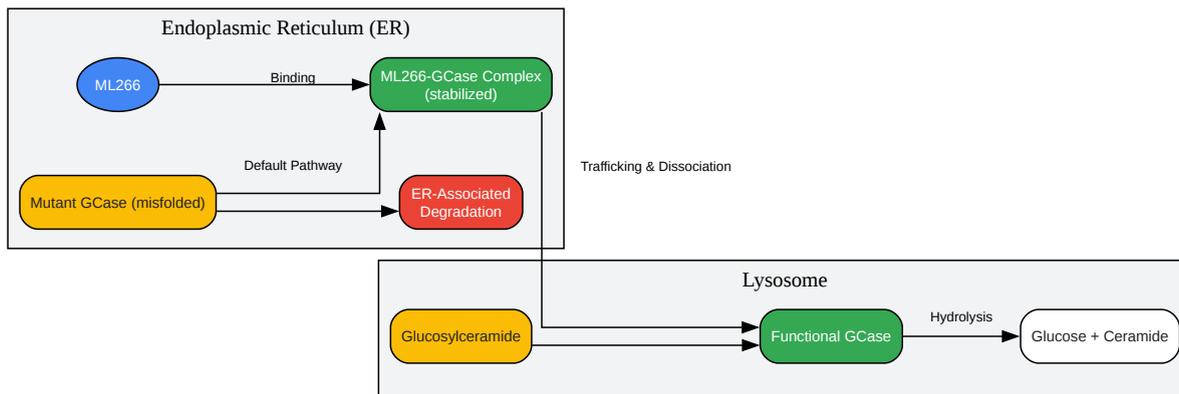
- Weigh out the required amount of **ML266** powder. For example, to prepare 1 mL of a 10 mM solution, you will need 4.96 mg of **ML266** (Molecular Weight: 496.35 g/mol).
- Add the appropriate volume of fresh, anhydrous DMSO. For the example above, add 1 mL of DMSO.
- Vortex the solution thoroughly.
- If the compound is not fully dissolved, place the vial in an ultrasonic water bath for 5-10 minutes.
- Visually inspect the solution to ensure there are no visible particles.
- Store the stock solution at -20°C or -80°C.

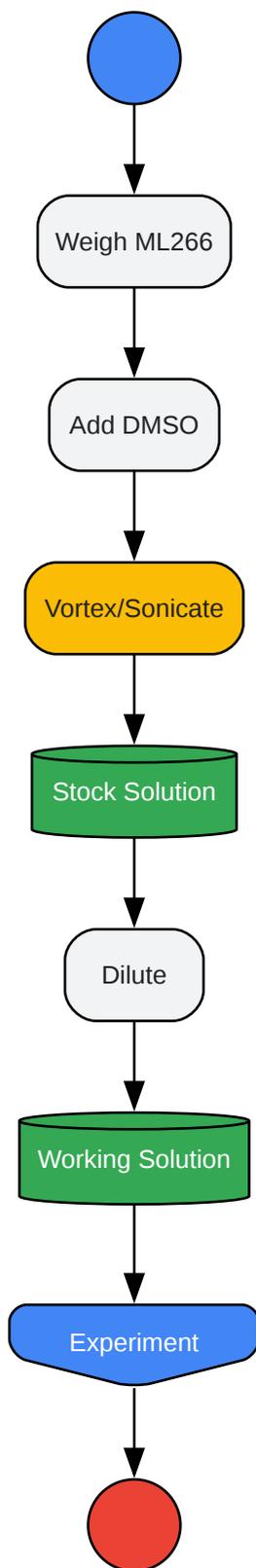
Protocol 2: Preparation of a Working Solution for In Vivo Administration

This protocol is for a co-solvent system.

- Prepare a stock solution of **ML266** in DMSO (e.g., 20.8 mg/mL).
- To prepare 1 mL of the final working solution, take 100 μ L of the 20.8 mg/mL **ML266** stock solution in DMSO.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is clear.
- Add 450 μ L of saline and mix to achieve the final working solution.

Visualizations





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